

Application Note: DOPE-mPEG MW 2000 for pH-Sensitive Drug Release Systems

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Compound of Interest

Compound Name: DOPE-mPEG, MW 2000

Cat. No.: B15575707

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Introduction

1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE) is a fusogenic lipid that, due to its conical shape, tends to form inverted hexagonal (HII) phase structures rather than stable bilayers. This property makes it an excellent candidate for drug delivery systems designed to destabilize endosomal membranes and release their payload into the cytoplasm. However, pure DOPE liposomes are inherently unstable in physiological conditions.

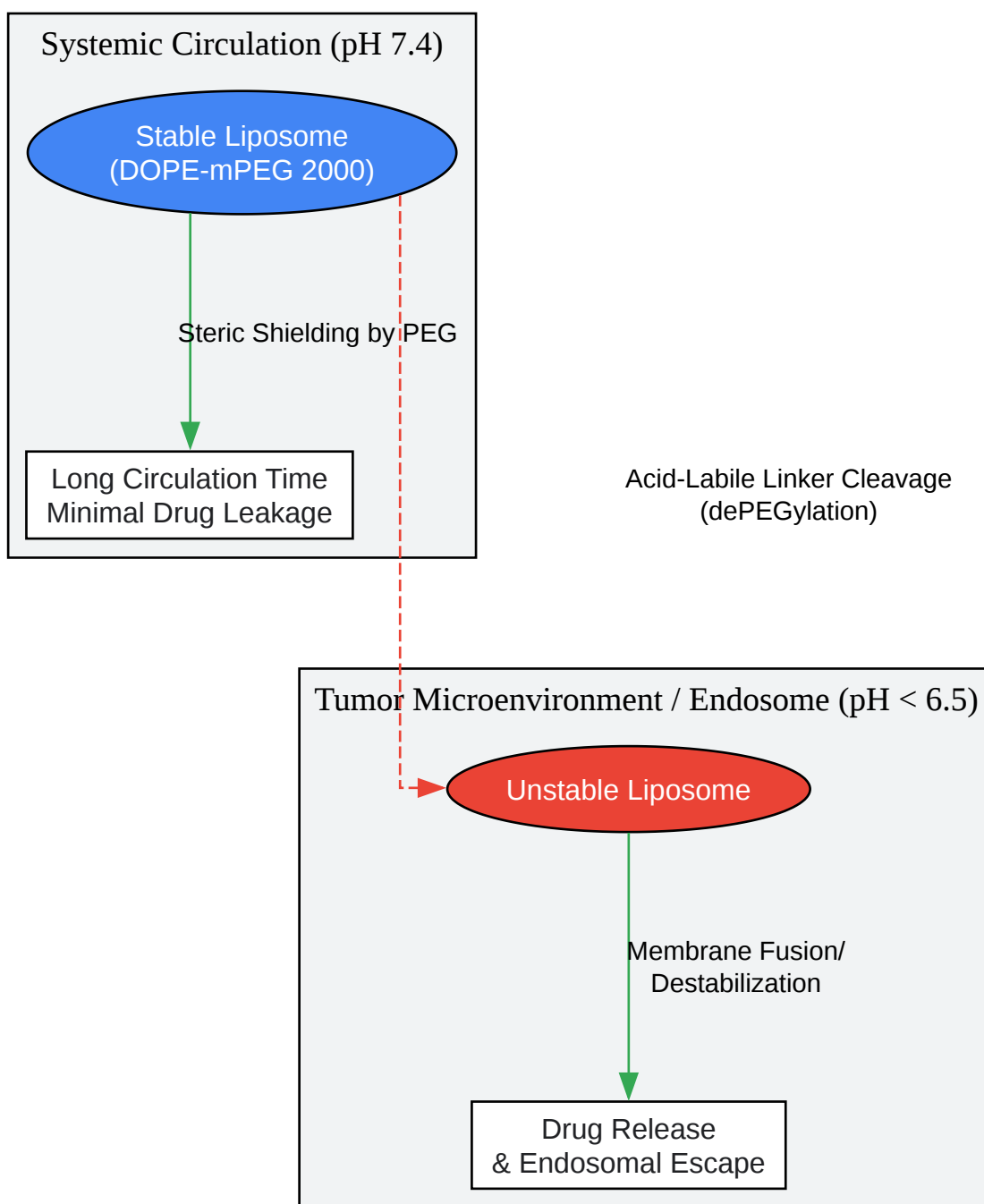
To overcome this, DOPE is often formulated with a stabilizing agent. Methoxy poly(ethylene glycol) conjugated to DOPE (DOPE-mPEG MW 2000) serves as an effective stabilizing polymer. The large hydrophilic PEG chains provide a steric barrier, preventing aggregation and fusion, thus stabilizing the liposomes in a lamellar phase at physiological pH (7.4), which is ideal for systemic circulation.^{[1][2]}

The key to creating a "smart" drug delivery vehicle lies in triggering the removal or conformational change of this protective PEG shield in the desired microenvironment. By incorporating an acid-labile linker between the DOPE anchor and the mPEG chain, the liposome can be engineered to shed its hydrophilic coating in the acidic environment of tumors or endosomes (pH < 6.5). This "dePEGylation" exposes the fusogenic DOPE, triggering a

phase transition from the stable lamellar ($L\alpha$) phase to the fusogenic hexagonal (HII) phase, which destabilizes the liposome and the endosomal membrane, leading to rapid intracellular drug release.^[2]

Principle of pH-Sensitive Release

The mechanism relies on a pH-triggered conformational change and destabilization of the liposomal membrane. At physiological pH, the PEGylated surface ensures stability and longevity in circulation. Upon reaching an acidic environment, such as a tumor or after endocytosis, the acid-labile linker is cleaved. This dePEGylation exposes the DOPE lipids, leading to membrane fusion and release of the encapsulated drug.



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Caption: Mechanism of pH-sensitive drug release from DOPE-mPEG liposomes.

Experimental Data

Quantitative data from various studies highlight the efficacy of DOPE-based pH-sensitive systems. The tables below summarize key findings on formulation characteristics and drug release profiles.

Table 1: Physicochemical Properties of pH-Sensitive Liposome Formulations

Formulation Composition (molar ratio)	Mean Particle Size (nm)	Zeta Potential (mV)	Encapsulation Efficiency (%)	Reference
S100PC:Chol:mPEG-Hz-CHEMS:PTX (90:10:3:3)	~100-200	Similar across formulations	>90	[3]
DOPE:mPEG-VE-DOG (90:10)	~100	Not Reported	Not Applicable (Calcein)	[4]
DOPE:CHEMS with 0.6 mol% DSPE-PEG2000	Not Reported	Not Reported	Not Applicable (Calcein)	[1]
DOPE:CHEMS with 3 mol% DSPE-PEG2000	Not Reported	Not Reported	Not Applicable (Calcein)	[1]
DOPE:CHEMS with 5 mol% DSPE-PEG	Not Reported	Not Reported	Not Applicable (Calcein)	[1]

Table 2: pH-Dependent In Vitro Release from Liposomes

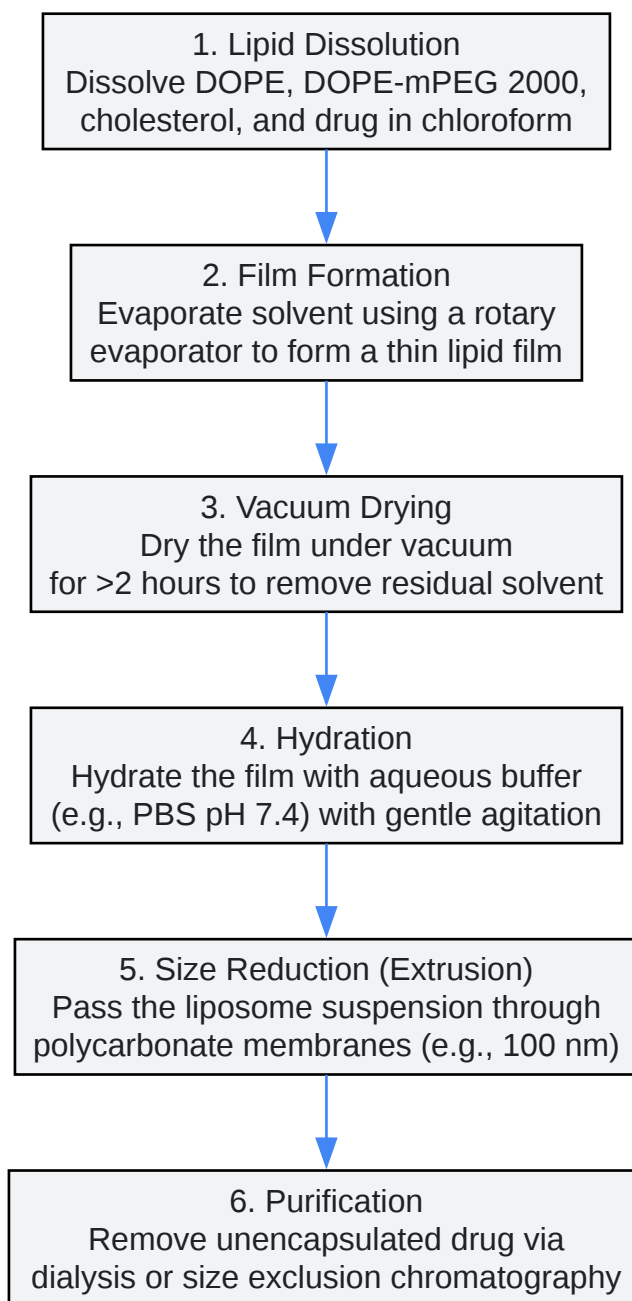
Liposome System	pH	Time (hours)	Cumulative Release (%)	Reference
CL-PEG-pSL (Gemcitabine)	5.0	48	78.4	[5]
PEG-pSL (Gemcitabine)	5.0	48	58.5	[5]
mPEG-[MeO- PIVE]- DOG:DOPE (10:90) (Calcein)	4.5	12	70	[6]
mPEG-[F-PIVE]- DOG:DOPE (10:90) (Calcein)	4.5	12	22	[6]
mPEG-[MeO- PIVE]- DOG:DOPE (10:90) (Calcein)	4.5	24	86	[6]
DOPE:CHMS (Calcein)	5.5	Not Reported	55	[1]
DOPE:CHMS + 0.6 mol% DSPE- PEG2000 (Calcein)	5.5	Not Reported	24	[1]
DOPE:CHMS + 3 mol% DSPE- PEG2000 (Calcein)	5.5	Not Reported	10	[1]
DOPE:CHMS + 5 mol% DSPE- PEG (Calcein)	5.5	Not Reported	6.8	[1]

Protocols

The following section provides detailed methodologies for the preparation and evaluation of DOPE-mPEG 2000-based pH-sensitive liposomes.

Protocol 1: Formulation of pH-Sensitive Liposomes via Thin-Film Hydration

This is the most common method for preparing liposomes. It involves dissolving lipids in an organic solvent, creating a thin film by evaporation, and then hydrating the film with an aqueous buffer.



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Caption: Workflow for pH-sensitive liposome preparation.

Materials:

- 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE)
- DOPE-mPEG MW 2000 (with an acid-labile linker, e.g., hydrazone)

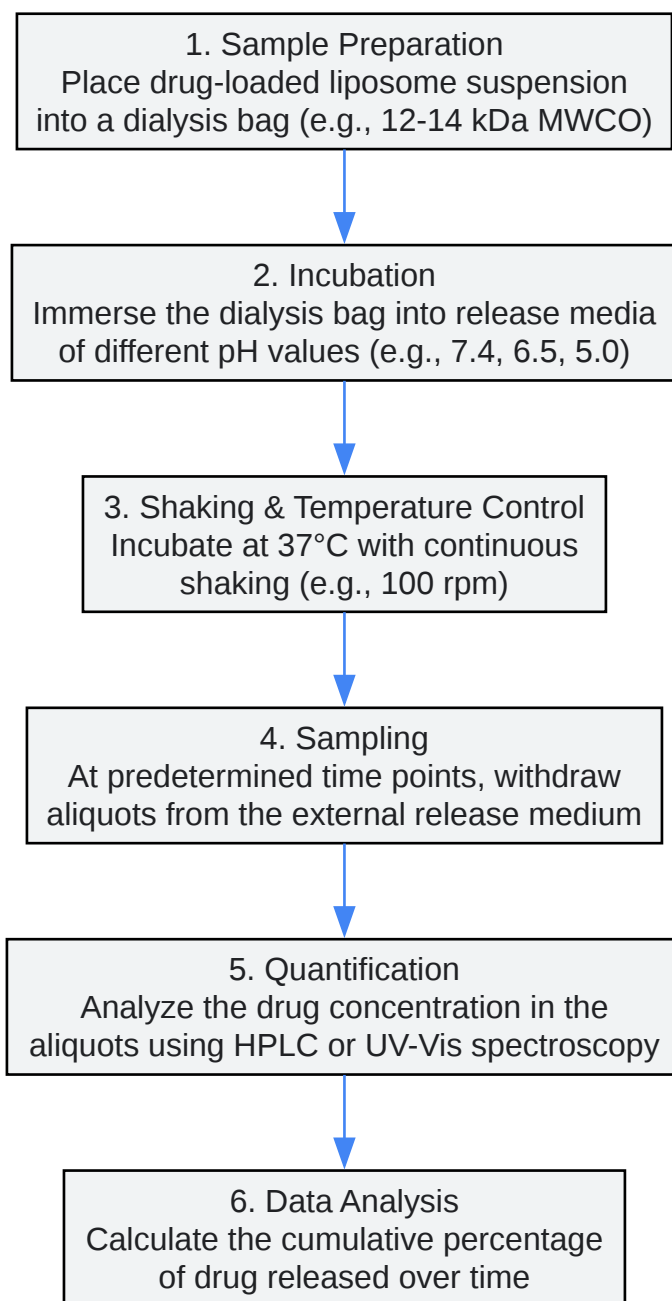
- Cholesterol (or other helper lipids like CHEMS)[1][5]
- Drug to be encapsulated
- Chloroform or a chloroform:methanol mixture[5][7]
- Phosphate-buffered saline (PBS), pH 7.4
- Rotary evaporator
- Extruder with polycarbonate membranes (e.g., 100 nm pore size)

Procedure:

- **Lipid Preparation:** Weigh and dissolve DOPE, acid-labile DOPE-mPEG 2000, cholesterol, and the hydrophobic drug in a round-bottom flask using chloroform. A common molar ratio is DOPE:helper lipid:DOPE-mPEG, such as 90:10 with varying PEG-lipid amounts.[4][6]
- **Film Formation:** Attach the flask to a rotary evaporator. Rotate the flask in a water bath (around 30-40°C) under reduced pressure to evaporate the organic solvent, resulting in a thin, uniform lipid film on the flask's inner surface.[5][7]
- **Drying:** Further dry the lipid film under a high vacuum for at least 2 hours to remove any residual solvent.
- **Hydration:** Hydrate the film by adding a pre-warmed (30-40°C) aqueous buffer (e.g., PBS pH 7.4). If encapsulating a hydrophilic drug, it should be dissolved in this buffer. Agitate the flask gently until the lipid film is fully suspended, forming multilamellar vesicles (MLVs).[5][7]
- **Extrusion:** To obtain unilamellar vesicles (LUVs) with a uniform size distribution, subject the MLV suspension to extrusion. Pass the suspension 11-21 times through a polycarbonate membrane with a defined pore size (e.g., 100 nm) using a mini-extruder.[4]
- **Purification:** Remove any unencapsulated drug from the liposome preparation by dialysis against the hydration buffer or by using a size exclusion chromatography column (e.g., Sephadex G-75).[5]
- **Storage:** Store the final liposome suspension at 4°C.

Protocol 2: In Vitro pH-Sensitive Drug Release Assay

This protocol uses a dialysis method to quantify the rate of drug release from the liposomes in response to different pH environments, simulating physiological versus acidic conditions.



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Caption: Workflow for the in vitro pH-sensitive drug release assay.

Materials:

- Drug-loaded liposome suspension
- Dialysis tubing (MWCO 12-14 kDa)
- Release buffers: PBS at pH 7.4, acetate buffer at pH 6.5, and acetate buffer at pH 5.0
- Shaking water bath or incubator set to 37°C
- Quantification instrument (e.g., HPLC, UV-Vis Spectrophotometer)

Procedure:

- Preparation: Transfer a known volume (e.g., 1 mL) of the purified drug-loaded liposome suspension into a dialysis bag and seal it securely.^[5]
- Incubation: Immerse the sealed dialysis bag into a larger container holding a defined volume (e.g., 50 mL) of the release buffer (pH 7.4, 6.5, or 5.0).^[5]
- Assay Conditions: Place the entire setup in a shaking incubator at 37°C with constant agitation (e.g., 100 rpm).
- Sampling: At specified time intervals (e.g., 0.5, 1, 2, 4, 8, 12, 24, 48 hours), withdraw a small aliquot (e.g., 1 mL) of the release medium from the external buffer. To maintain sink conditions, replace the withdrawn volume with an equal amount of fresh buffer.
- Quantification: Determine the concentration of the released drug in the collected samples using a validated analytical method such as HPLC or UV-Vis spectroscopy.
- Calculation: Calculate the cumulative percentage of drug released at each time point using the following formula:

$$\text{Cumulative Release (\%)} = [(\text{Concentration at time } t \times \text{Volume of release medium}) / \text{Initial amount of drug in liposomes}] \times 100$$

- Data Plotting: Plot the cumulative percentage of drug release against time for each pH condition to visualize the pH-sensitive release profile.

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References

- 1. Mechanistic Insight into How PEGylation Reduces the Efficacy of pH-Sensitive Liposomes from Molecular Dynamics Simulations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/315575707/)]
- 2. Acid-labile mPEG-Vinyl Ether-1,2-Dioleoylglycerol Lipids with Tunable pH Sensitivity: Synthesis and Structural Effects on Hydrolysis Rates, DOPE Liposome Release Performance and Pharmacokinetics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/315575707/)]
- 3. tandfonline.com [tandfonline.com]
- 4. Acid-labile mPEG-vinyl ether-1,2-dioleoylglycerol lipids with tunable pH sensitivity: synthesis and structural effects on hydrolysis rates, DOPE liposome release performance, and pharmacokinetics - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/315575707/)]
- 5. tandfonline.com [tandfonline.com]
- 6. Acid-Triggered Release via dePEGylation of Fusogenic Liposomes Mediated by Heterobifunctional Phenyl Substituted Vinyl Ethers with Tunable pH-Sensitivity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/315575707/)]
- 7. pH and temperature dual-sensitive liposome gel based on novel cleavable mPEG-Hz-CHEMS polymeric vaginal delivery system - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/315575707/)]
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